

Section 1: The Core Moiety: Understanding Phenoxyethanols

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-(3-Methylphenoxy)ethanol

CAS No.: 37281-57-5

Cat. No.: B7770306

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The phenoxyethanol scaffold, a phenoxy group linked to an ethanol moiety via an ether bond, is a versatile and prevalent structure in chemical and pharmaceutical sciences. The parent compound, 2-phenoxyethanol, is widely utilized as an antimicrobial preservative in cosmetics and topical formulations due to its broad-spectrum activity against bacteria and yeasts.[1][2] Its stability, low volatility, and efficacy across a wide pH range make it a reliable excipient.[3]

The subject of this guide, **2-(3-methylphenoxy)ethanol** (CAS 13605-19-1), is a specific analogue featuring a methyl group at the meta position of the phenyl ring.[4][5] This substitution subtly alters its physicochemical properties, influencing its potential applications in organic synthesis and as a building block for more complex pharmaceutical agents.[4] Understanding the foundational chemistry of these core molecules is critical before exploring the synthesis and application of novel analogues.

Physicochemical Properties of Core Compounds

Systematic modification of the phenoxy ring allows for the fine-tuning of properties such as lipophilicity, solubility, and metabolic stability. A comparison of the parent compound with its methylated analogues illustrates this principle.

Compound	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Boiling Point (°C)	LogP (o/w)	Water Solubility (mg/L)
2-Phenoxyethanol	122-99-6	C ₈ H ₁₀ O ₂	138.16	245.2	1.16	26,700
2-(3-Methylphenoxy)ethanol	13605-19-1	C ₉ H ₁₂ O ₂	152.19	104-105 @ 3mmHg[4]	~1.6-1.8 (est.)	Lower than Phenoxyethanol (est.)
2-(4-Methylphenoxy)ethanol	31691-23-3	C ₉ H ₁₂ O ₂	152.19	261.19 (est.)[6]	1.65[6]	9,407[6]
2-(2-Methoxyphenoxy)ethanol	18181-71-0	C ₉ H ₁₂ O ₃	168.19	276.5[7]	~1.0 (est.)	Higher than methylated analogues (est.)

Data compiled from multiple sources. Estimated (est.) values are derived from chemical principles where direct experimental data was not found.

The addition of a methyl group, as seen in the 3- and 4-methyl analogues, increases the molecular weight and the octanol-water partition coefficient (LogP), indicating higher lipophilicity and generally lower water solubility.[6] This shift is a key consideration in drug design for modulating membrane permeability and target engagement.

Section 2: Synthesis of 2-(Aryloxy)ethanol Analogues: A Validated Approach

The most reliable and versatile method for synthesizing 2-(phenoxy)ethanol and its analogues is the Williamson ether synthesis. This protocol is robust, scalable, and adaptable to a wide range of substituted phenols.

General Synthesis Protocol: Williamson Ether Synthesis

This protocol describes the synthesis of a generic 2-(aryloxy)ethanol from a substituted phenol and a 2-haloethanol. The causality behind this choice is its high efficiency and the commercial availability of diverse starting materials. The use of a phase-transfer catalyst can be incorporated to enhance reaction rates for less reactive phenols.

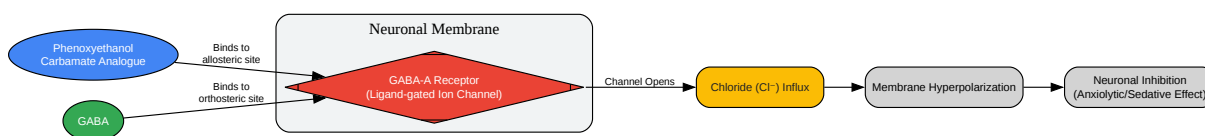
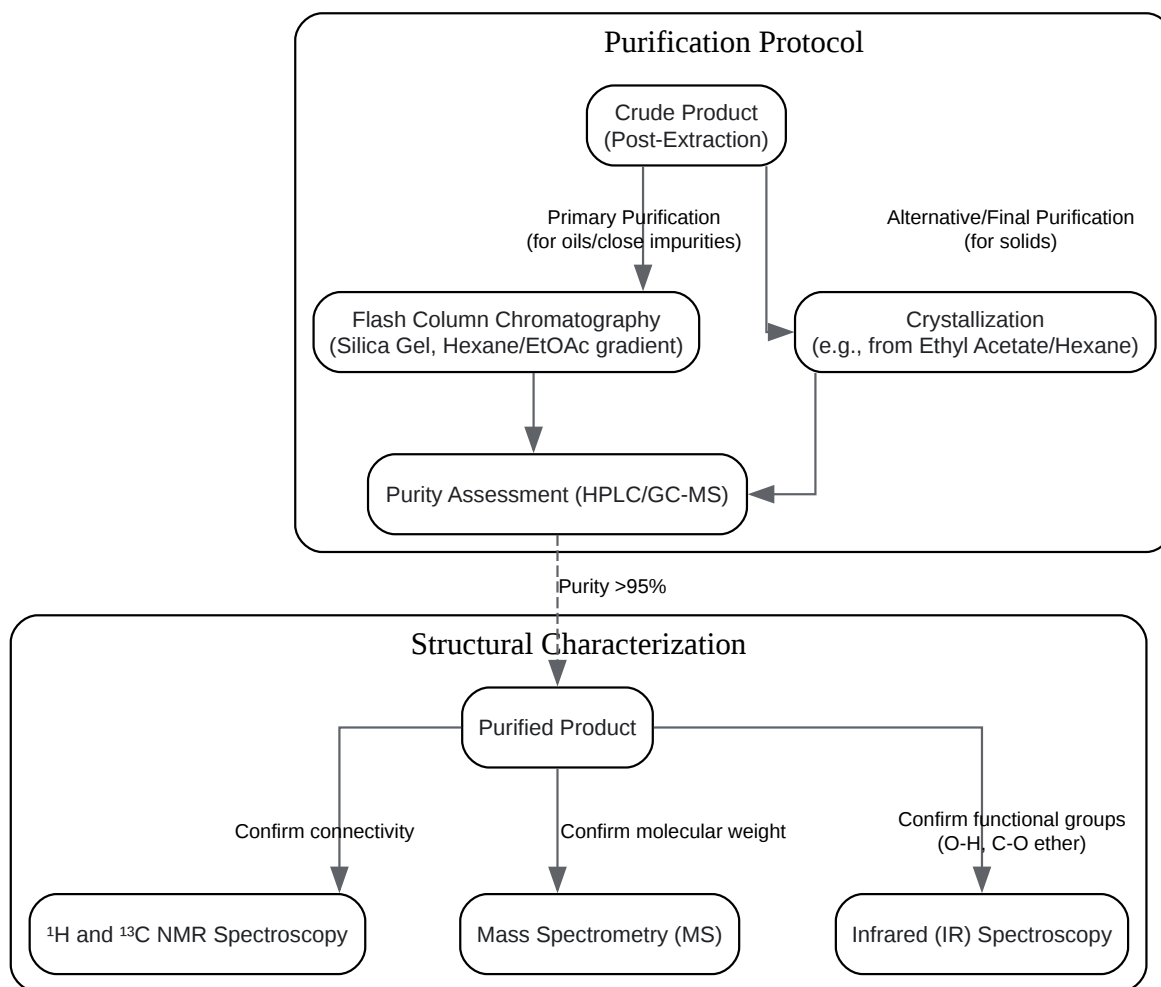
Step-by-Step Methodology:

- **Reaction Setup:** In a three-necked round-bottom flask equipped with a reflux condenser, magnetic stirrer, and nitrogen inlet, dissolve the substituted phenol (1.0 eq) in a suitable polar aprotic solvent such as N,N-Dimethylformamide (DMF) or acetonitrile.
- **Base Addition:** Add a slight excess of a suitable base, such as potassium carbonate (K_2CO_3 , 1.5 eq) or sodium hydride (NaH, 1.1 eq), to the solution.^[8] The base deprotonates the phenolic hydroxyl group to form the more nucleophilic phenoxide ion. K_2CO_3 is a safer, less reactive choice for general applications.
- **Nucleophilic Attack:** Slowly add 2-chloroethanol or 2-bromoethanol (1.1 eq) to the reaction mixture. The reaction is typically heated to 80-100°C to facilitate the S_N2 reaction between the phenoxide and the haloethanol.^[8]
- **Reaction Monitoring:** Monitor the reaction progress using Thin-Layer Chromatography (TLC), staining with an appropriate agent like potassium permanganate. The disappearance of the starting phenol indicates reaction completion, typically within 4-12 hours.
- **Workup and Extraction:** After cooling to room temperature, quench the reaction by adding water. Transfer the mixture to a separatory funnel and extract the product into an organic solvent like ethyl acetate. Wash the organic layer sequentially with water and brine to remove the inorganic base and residual DMF.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent using a rotary evaporator. The crude product is then purified.

Purification and Characterization Workflow

Purification is critical to ensure the removal of unreacted starting materials and byproducts. The choice of method depends on the scale and purity requirements.

Workflow Diagram:



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- To cite this document: BenchChem. [Section 1: The Core Moiety: Understanding Phenoxyethanols]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7770306/docs#section-1-the-core-moiety-understanding-phenoxyethanols>]

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